

methyl N-acetylnipecotate molecular weight and formula

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Compound of Interest

Compound Name: *methyl 1-acetylpiperidine-3-carboxylate*

CAS No.: *111479-16-4*

Cat. No.: *B3213259*

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Technical Profile: Methyl N-Acetylnipecotate

CAS 111479-16-4 | Molecular Formula: C₉H₁₅NO₃

Executive Summary

Methyl N-acetylnipecotate (**Methyl 1-acetylpiperidine-3-carboxylate**) is a functionalized piperidine derivative widely utilized in medicinal chemistry. It serves as a protected scaffold for the development of

-aminobutyric acid (GABA) uptake inhibitors and nipecotic acid derivatives. Its dual functionality—an N-acetyl group providing stability and a methyl ester allowing for orthogonal reactivity—makes it a versatile building block for library synthesis and chiral resolution processes.

Chemical Identity & Properties

The following table consolidates the core physicochemical data for Methyl N-acetylnipecotate.

Property	Value
IUPAC Name	Methyl 1-acetylpiperidine-3-carboxylate
Common Name	Methyl N-acetylnipecotate
CAS Number	111479-16-4
Molecular Formula	C
	H
	NO
Molecular Weight	185.22 g/mol
Exact Mass	185.1052 Da
Structure	Piperidine ring with C3-methyl ester and N1-acetyl group
Physical State	Colorless to pale yellow liquid / Low-melting solid
Solubility	Soluble in MeOH, DCM, EtOAc; Sparingly soluble in water

Synthesis & Production Protocols

The synthesis of Methyl N-acetylnipecotate is typically achieved through two primary pathways: N-Acetylation of the ester or O-Methylation of the acid. The N-acetylation route is generally preferred for industrial scalability due to the availability of the starting material, methyl nipecotate.

Pathway A: N-Acetylation of Methyl Nipecotate (Preferred)

This method avoids the use of strong acids required for esterification and proceeds under mild conditions.

- Starting Material: Methyl nipecotate (CAS 50585-89-2).

- Reagents: Acetic anhydride () or Acetyl chloride (); Triethylamine () or Pyridine.
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF).

Protocol:

- Dissolution: Dissolve 1.0 eq of Methyl nipecotate in dry DCM (0.5 M concentration).
- Base Addition: Add 1.2 eq of Triethylamine and cool the solution to 0°C under nitrogen atmosphere.
- Acetylation: Dropwise add 1.1 eq of Acetyl chloride or Acetic anhydride. Maintain temperature < 5°C to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. Monitor by TLC (EtOAc:Hexane 1:1).
- Workup: Quench with saturated . Extract the organic layer, wash with brine, dry over , and concentrate in vacuo.
- Purification: If necessary, purify via silica gel flash chromatography (gradient elution with EtOAc/Hexanes).

Pathway B: Fischer Esterification of N-Acetyl nipecotic Acid

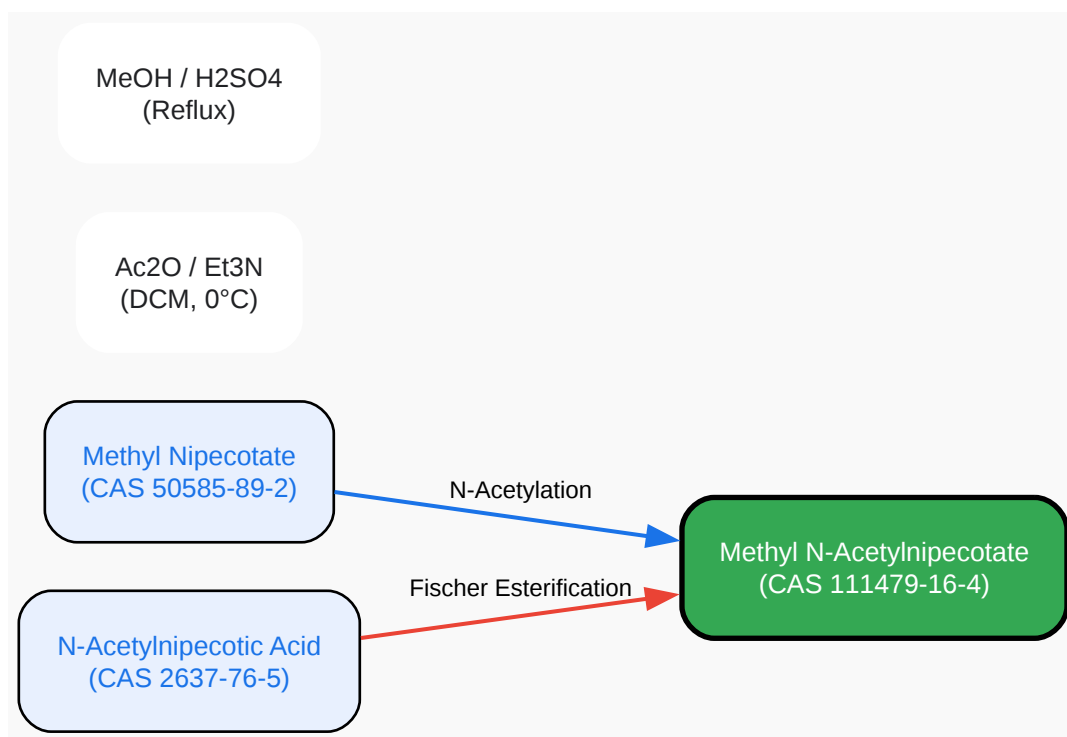
Used when the free acid is the primary available stock.

- Starting Material: N-Acetyl nipecotic acid (CAS 2637-76-5).
- Reagents: Methanol (excess), conc.

(catalytic).[1][2]

- Conditions: Reflux for 6–12 hours.

Synthesis Workflow Diagram



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Caption: Figure 1. Dual synthetic pathways for Methyl N-acetyl nipecotate via N-acetylation (blue) or esterification (red).

Applications in Drug Discovery

Methyl N-acetyl nipecotate is not merely a solvent or byproduct; it is a strategic scaffold in the synthesis of neuroactive compounds.

GABA Uptake Inhibitors

The nipecotic acid moiety is a pharmacophore for the GABA transporter (GAT-1). The N-acetyl methyl ester serves as a "masked" intermediate.

- Mechanism: The ester group can be selectively hydrolyzed to the acid or reduced to the alcohol/aldehyde to attach lipophilic side chains (e.g., diarylbutenyl groups found in Tiagabine analogs).
- Role: The N-acetyl group protects the secondary amine during C3-carboxyl manipulations, preventing N-alkylation or polymerization.

Chiral Resolution

Nipecotic acid derivatives possess a chiral center at C3. Methyl N-acetyl nipecotate is often used in enzymatic resolution studies.

- Process: Lipases (e.g., *Candida antarctica* lipase B) can selectively hydrolyze one enantiomer of the ester, allowing for the separation of (R)- and (S)-N-acetyl nipecotic acid.

Analytical Characterization

Researchers should verify the identity of the synthesized compound using the following spectroscopic markers.

Technique	Expected Signals (CDCl ₃)	Structural Assignment
H NMR	3.69 (s, 3H)	Methyl ester (-OCH ₃)
	2.10 (s, 3H)	Acetyl methyl (-COCH ₃)
	1.5–3.0 (m, 8H)	Piperidine ring protons (C2, C3, C4, C5, C6)
Note: Rotamers may cause peak broadening or doubling.		
IR	1730–1740 cm ⁻¹	Ester C=O stretch
	1640–1650 cm ⁻¹	Amide C=O stretch
MS (ESI)	m/z 186.1 [M+H] ⁺	Protonated molecular ion

References

- PubChem. (n.d.).[\[3\] Methyl 1-acetylpiperidine-3-carboxylate](#) (Compound Summary). National Library of Medicine. Retrieved from [\[Link\]](#) (Note: Link directs to isomer for reference; specific CAS 111479-16-4 is indexed in chemical vendor databases).
- Krogsgaard-Larsen, P., et al. (1987). GABA uptake inhibitors. Synthesis and structure-activity relationships of nipecotic acid derivatives. *Journal of Medicinal Chemistry*. (Foundational text on nipecotic acid scaffolds).

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